

Essential Safety and Logistical Information for Handling Lithium Laurate

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Compound of Interest

Compound Name: *Lithium laurate*

Cat. No.: *B076421*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides essential, immediate safety and logistical information for the handling of **Lithium laurate** (also known as Lithium dodecanoate), including operational and disposal plans.

Chemical Identity:

Identifier	Value
Chemical Name	Lithium laurate
Synonyms	Lithium dodecanoate
CAS Number	14622-13-0
Molecular Formula	$C_{12}H_{23}LiO_2$ [1]
Molecular Weight	206.25 g/mol

Physical and Chemical Properties:

Property	Value
Appearance	Colorless (white) solid[2]
Melting Point	229.8 °C (445.6 °F; 502.9 K)[2]
Solubility	Slightly soluble in water, ethanol, and diethyl ether[2]
Density	0.87 g/cm ³ [2]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Lithium laurate** is not readily available, data from analogous compounds (other lithium salts of fatty acids) suggests the following potential hazards and necessary precautions.

Potential Hazards:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation or damage.[3]
- Respiratory Irritation: May cause respiratory tract irritation if inhaled as dust.
- Chronic Effects: Chronic exposure to lithium compounds may have adverse effects on the central nervous system and kidneys.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes. For larger quantities or where splashing is possible, consider an apron or coveralls.
Respiratory Protection	If handling fine powders or in a poorly ventilated area, use a NIOSH-approved respirator with a particulate filter.

Safe Handling and Storage Procedures

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders to minimize dust generation.
- Avoid contact with skin and eyes.[\[4\]](#)
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.
- Ground equipment when transferring large quantities of powder to prevent static discharge.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[3\]](#)[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[5\]](#)

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. If irritation persists, seek medical attention. [3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[3\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Decomposition products may include carbon monoxide and carbon dioxide.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE. Avoid breathing dust.
- Environmental Precautions: Prevent from entering drains, sewers, or waterways.

- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.

Disposal Plan

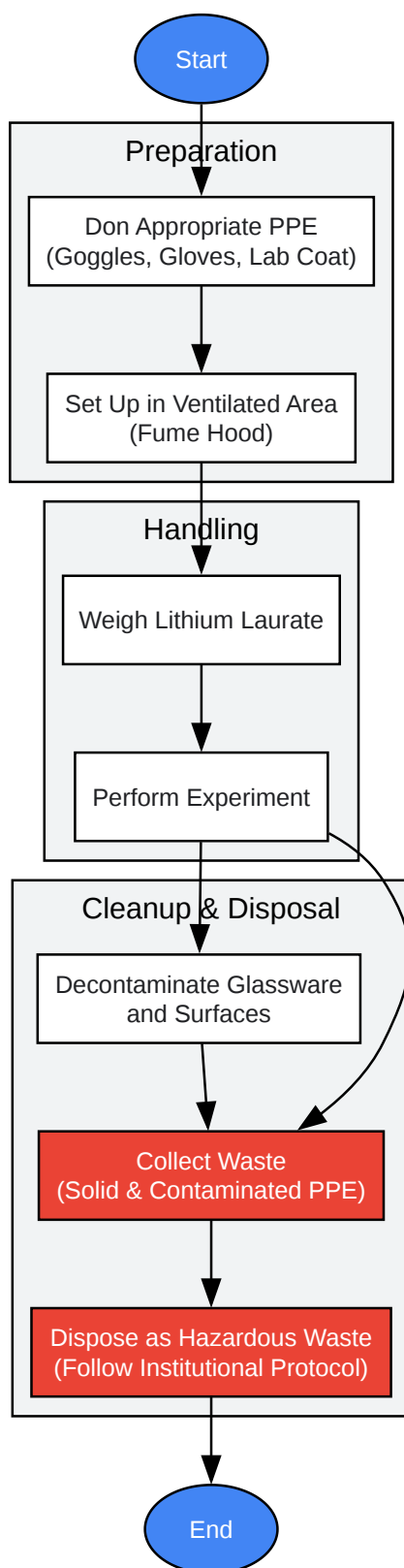
Dispose of **Lithium laurate** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

General Disposal Guidelines:

- Waste material should be disposed of as hazardous waste.
- Do not dispose of it in regular trash or down the drain.
- Contact a licensed professional waste disposal service to dispose of this material.
- Contaminated packaging should be treated as the product itself.

Experimental Workflow Visualization

The following diagram illustrates a standard workflow for the safe handling and disposal of **Lithium laurate** in a laboratory setting.



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Safe Handling and Disposal Workflow for **Lithium Laurate**.

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